

An In-depth Technical Guide to Cannabichromevarin (CBCV)

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Compound of Interest

Compound Name: Cannabichromevarin

Cat. No.: B3427195

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Abstract

Cannabichromevarin (CBCV) is a naturally occurring, non-psychoactive phytocannabinoid found in the *Cannabis sativa* plant. As a propyl analog of cannabichromene (CBC), it shares structural similarities with other major cannabinoids but possesses a unique pharmacological profile that is garnering increasing interest within the scientific community. This technical guide provides a comprehensive overview of the current scientific understanding of CBCV, including its chemical properties, synthesis and isolation, pharmacokinetics, and pharmacodynamics. A key focus is placed on its demonstrated anticonvulsant effects, with detailed experimental data and protocols presented. This document aims to serve as a foundational resource for researchers and professionals involved in cannabinoid research and the development of novel therapeutics.

Chemical Properties

Cannabichromevarin is a propyl cannabinoid, distinguished by a three-carbon side chain, in contrast to the five-carbon chain of its close relative, cannabichromene (CBC).^[1] This structural variation influences its physicochemical properties and is believed to contribute to its distinct biological activity.

Property	Value	Reference
Chemical Formula	C19H26O2	[2]
IUPAC Name	2-methyl-2-(4-methylpent-3-enyl)-7-propylchromen-5-ol	[2]
Molar Mass	286.41 g/mol	[3]
CAS Number	57130-04-8	[3]
Boiling Point	Not explicitly determined for CBCV. For the related compound CBC, it is approximately 220 °C at 0.1 mmHg.	
Solubility	Soluble in organic solvents such as ethanol, methanol, and acetone. Poorly soluble in water.	[4]

Synthesis and Isolation

Isolation from Cannabis sativa

CBCV was first isolated in 1975 from a cannabis strain originating from Thailand.[1][3] It is typically present in lower concentrations than major cannabinoids like THC and CBD.[1]

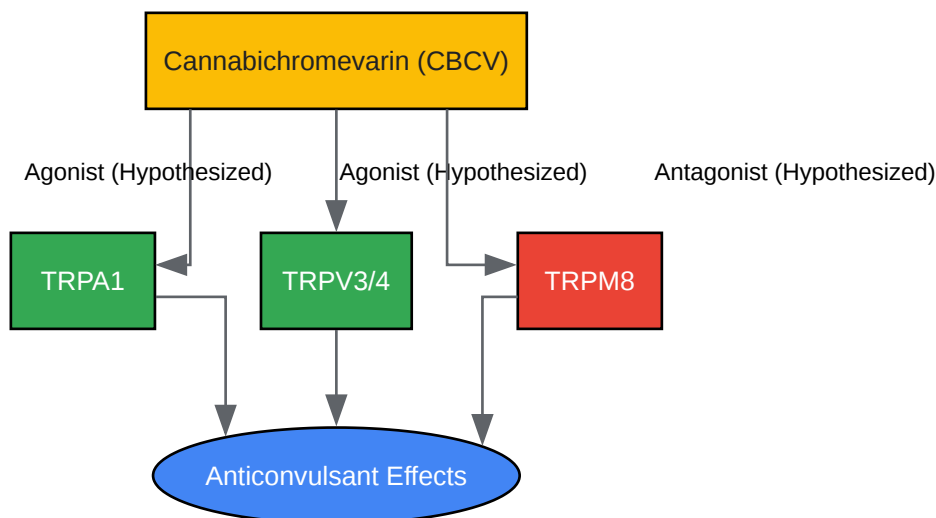
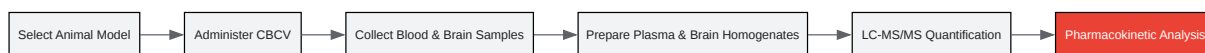
Experimental Protocol: Isolation of CBCV from Plant Material (General Method)

A general method for isolating cannabinoids from Cannabis sativa involves the following steps:

- **Extraction:** Dried and ground cannabis plant material is subjected to solvent extraction, commonly using ethanol, supercritical CO2, or a hydrocarbon solvent. This initial step yields a crude extract containing a mixture of cannabinoids, terpenes, and other plant components.
- **Winterization:** The crude extract is dissolved in ethanol and chilled to a low temperature (e.g., -20°C to -80°C) to precipitate waxes, lipids, and other undesirable compounds. The solution is then filtered to remove the precipitated solids.

- **Decarboxylation:** The winterized extract is heated to convert the acidic forms of cannabinoids (e.g., CBCVA) into their neutral, active forms (e.g., CBCV). This is typically achieved by heating the extract at a specific temperature for a defined period (e.g., 120-140°C).
- **Distillation:** The decarboxylated oil is then subjected to fractional distillation, often using short-path or wiped-film distillation apparatus, to separate cannabinoids based on their boiling points. This step significantly increases the purity of the target cannabinoid.
- **Chromatography:** For high-purity isolation, chromatographic techniques such as flash chromatography or preparative high-performance liquid chromatography (HPLC) are employed. These methods separate individual cannabinoids based on their differential affinity for a stationary phase, yielding highly purified CBCV.

Diagram: General Workflow for CBCV Isolation



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